

Technical Support Center: Interpreting Unexpected Results with GSK-5959

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK-5959

Cat. No.: B15568977

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in interpreting unexpected results during experiments with **GSK-5959**, a potent and selective BRPF1 bromodomain inhibitor.

Introduction to GSK-5959

GSK-5959 is a cell-permeable small molecule that selectively inhibits the bromodomain of BRPF1 (Bromodomain and PHD Finger Containing Protein 1) with high potency. BRPF1 is a scaffolding protein that plays a crucial role in the assembly and substrate specificity of histone acetyltransferase (HAT) complexes, primarily those containing MOZ, MORF, and HBO1. By inhibiting the BRPF1 bromodomain, **GSK-5959** prevents its interaction with acetylated histones, leading to downstream effects on gene transcription, cell cycle progression, and apoptosis.

Quantitative Data Summary

For ease of reference and experimental planning, the following tables summarize the key quantitative data for **GSK-5959**.

Table 1: In Vitro Potency and Selectivity of **GSK-5959**

| Target | Assay Type | IC50 (nM) | Selectivity vs. BRPF1 | Reference |
|------------|------------|-----------|-----------------------|-----------|
| BRPF1 | TR-FRET | 80 | - | [1] |
| BRPF1 | BROMOscan | 10 | - | [2] |
| BRPF2 | BROMOscan | ~900 | 90-fold | [2] |
| BET Family | BROMOscan | >5000 | >500-fold | [2] |

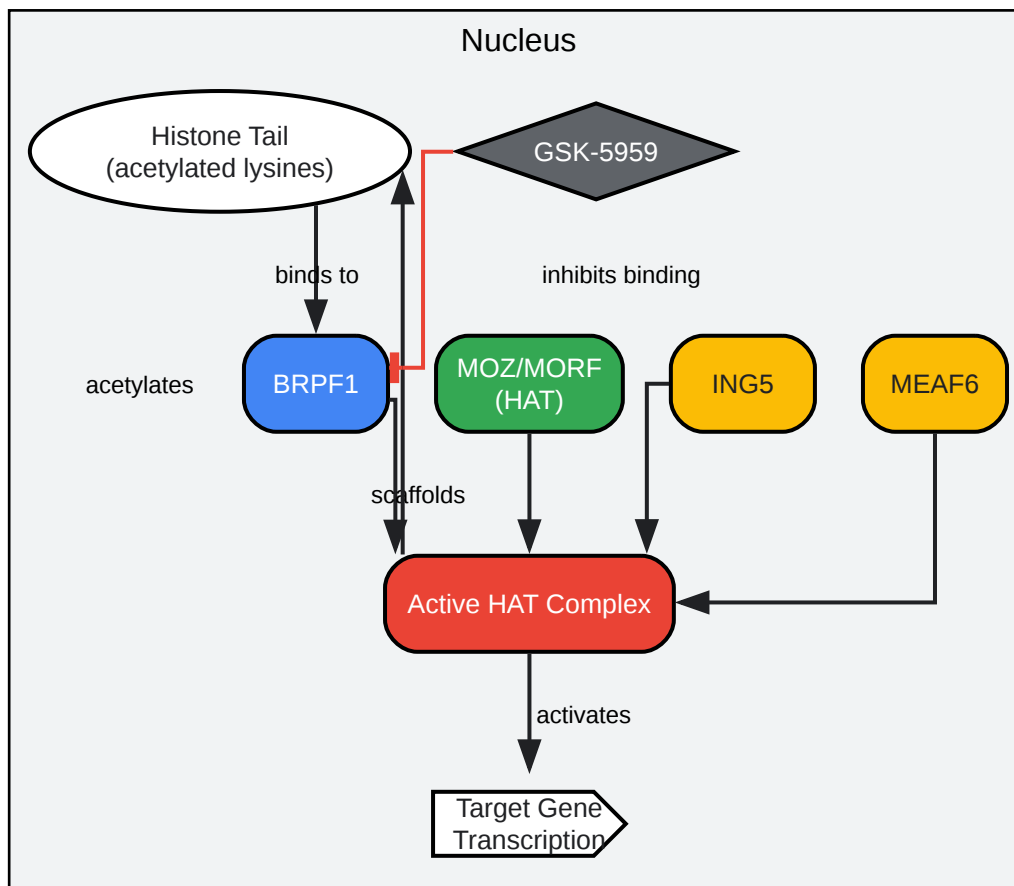
Table 2: Cellular Activity of **GSK-5959**

| Cell Line | Assay Type | EC50 (μM) | Notes | Reference |
|-----------|------------|-----------|---|-----------|
| HEK293 | NanoBRET | 0.98 | Measures target engagement in a cellular context. | [3] |

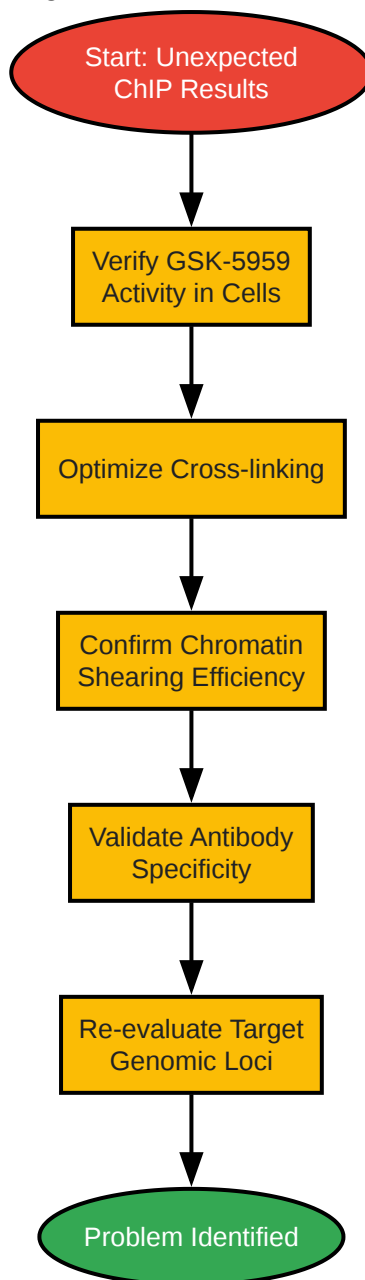
Signaling Pathway and Mechanism of Action

The following diagram illustrates the established signaling pathway involving BRPF1 and the mechanism of action for **GSK-5959**.

BRPF1-MOZ/MORF Complex and GSK-5959 Inhibition



Troubleshooting Workflow for ChIP with GSK-5959



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References

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